

Application Notes and Protocols for JTK-853

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Compound of Interest

Compound Name: Jtk-853

Cat. No.: B608258

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Introduction

JTK-853 is a potent and selective non-nucleoside inhibitor of the hepatitis C virus (HCV) NS5B polymerase, an RNA-dependent RNA polymerase essential for viral replication.^[1] As a non-nucleoside inhibitor (NNI), **JTK-853** binds to an allosteric site on the NS5B enzyme, inducing a conformational change that renders it inactive.^[2] This mechanism of action provides a high genetic barrier to resistance.^[3] These application notes provide detailed protocols for the preparation of **JTK-853** stock solutions and its application in a common in vitro assay.

Quantitative Data Summary

Proper preparation of **JTK-853** solutions is critical for accurate and reproducible experimental results. The following table summarizes the key quantitative information for the preparation of **JTK-853** stock solutions.

Parameter	Value	Source
Molecular Weight	704.63 g/mol	[4]
Appearance	Solid powder	[4]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[4]
Purity	>98%	[4]
Storage (Powder)	Short-term (days to weeks) at 0-4°C; Long-term (months to years) at -20°C. Store in a dry and dark place.	[4]
Storage (Stock Solution in DMSO)	Short-term (days to weeks) at 0-4°C; Long-term (months) at -20°C.	[4]
Shelf Life (Properly Stored)	>2 years	[4]

Stock Solution Concentration Examples

The following table provides solvent volumes required to prepare stock solutions of **JTK-853** at various concentrations.

Desired Concentration	Mass of JTK-853 (for given volume)		
1 mg	5 mg	10 mg	
1 mM	1.42 mL	7.10 mL	14.19 mL
5 mM	0.28 mL	1.42 mL	2.84 mL
10 mM	0.14 mL	0.71 mL	1.42 mL
50 mM	0.03 mL	0.14 mL	0.28 mL

Table adapted from MedKoo Biosciences.[4]

Experimental Protocols

Protocol 1: Preparation of JTK-853 Stock Solution

This protocol outlines the steps for preparing a concentrated stock solution of **JTK-853** in DMSO.

Materials:

- **JTK-853** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Centrifuge

Procedure:

- Pre-handling: Before opening the vial, centrifuge the **JTK-853** powder to ensure all the material is at the bottom.
- Weighing: On a calibrated analytical balance, carefully weigh the desired amount of **JTK-853** powder.
- Dissolution:
 - Transfer the weighed **JTK-853** powder into a sterile amber or foil-wrapped tube.
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (refer to the table above).

- For example, to prepare a 10 mM stock solution, add 0.14 mL of DMSO to 1 mg of **JTK-853**.
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (not exceeding 40°C) can be used to aid dissolution if necessary.
- Storage:
 - For immediate use, the stock solution can be stored at 0-4°C for a few days to weeks.
 - For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C for several months.

Protocol 2: In Vitro HCV Replicon Colony Formation Assay

This protocol is an example of how to use the **JTK-853** stock solution in an in vitro assay to assess its antiviral activity and the emergence of resistance.

Materials:

- Huh-7.5 cells
- HCV subgenomic replicon RNAs (e.g., genotype 1a or 1b)
- GenePulser or other electroporation device
- 6-well plates
- Culture medium (e.g., DMEM) supplemented with fetal bovine serum (FBS)
- **JTK-853** stock solution (in DMSO)
- Geneticin (G418)
- Human serum (HS)
- Crystal violet solution (1% v/v in methanol)

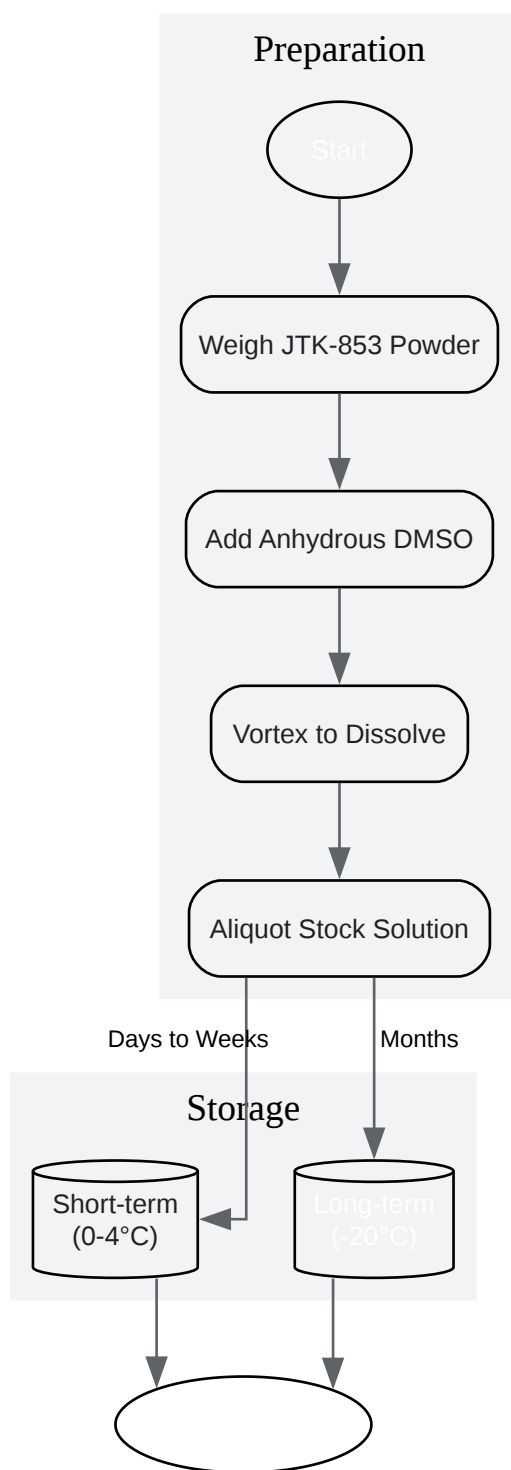
- Lysis buffer

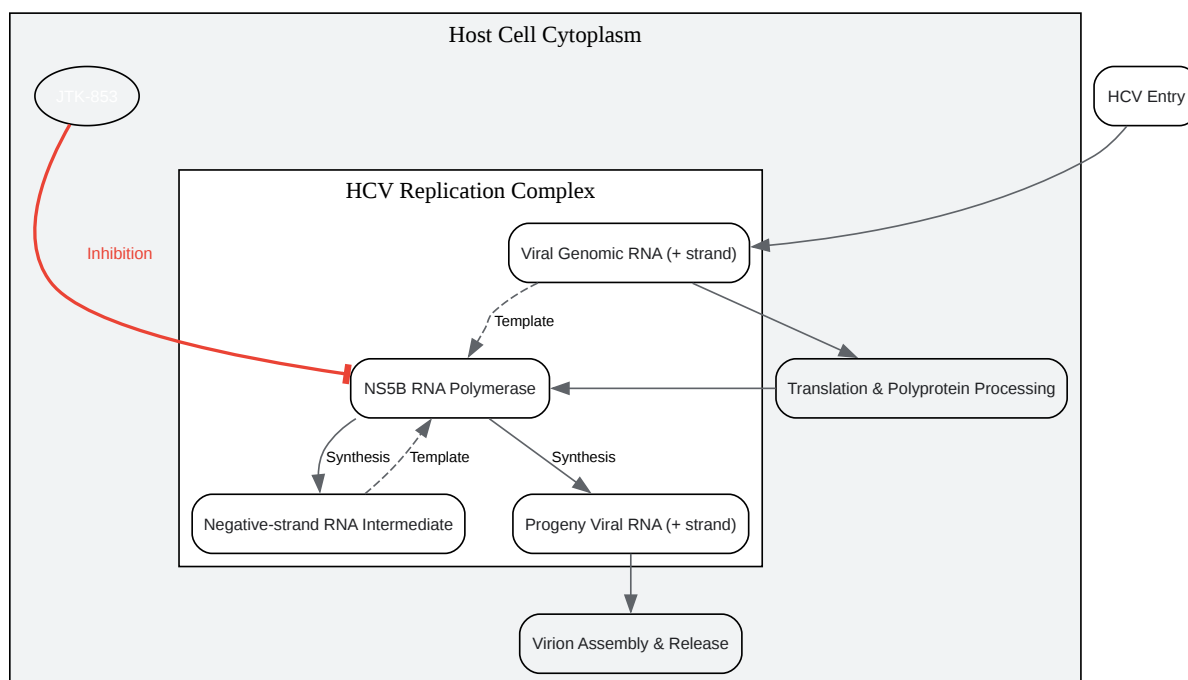
Procedure:

- Cell Transfection:
 - Transfect Huh-7.5 cells with HCV subgenomic replicon RNA via electroporation.
 - Seed the transfected cells in 6-well plates at a density of 1×10^5 cells/well.
- Compound Treatment:
 - After 4 hours, replace the culture medium with fresh medium containing Geneticin (for selection), 40% human serum, and **JTK-853** at the desired final concentration.
 - The **JTK-853** stock solution should be diluted such that the final concentration of DMSO in the culture medium is 0.1% (v/v) to minimize solvent toxicity.
 - For example, to achieve a final concentration of 1 μ M **JTK-853** from a 10 mM stock, a 1:10,000 dilution is required. This can be done through serial dilutions.
- Cell Culture and Maintenance:
 - Incubate the plates under standard cell culture conditions (37°C, 5% CO₂).
 - Replace the medium containing **JTK-853** and other components twice weekly.
- Colony Visualization and Quantification:
 - After 2-3 weeks of treatment, visualize the colonies that have emerged in the presence of the drug by staining with crystal violet solution.
 - To quantify the emergence of resistant colonies, the stained colonies can be lysed, and the optical density (OD) of the lysate can be measured.

Visualizations

JTK-853 Stock Solution Preparation Workflow





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